Technical Support Center: Met-Enkephalin-Arg-Arg (MERR) Stability & Oxidation Control

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Compound of Interest		
Compound Name:	Met-enkephalin-arg-arg	
CAS No.:	76496-10-1	
Cat. No.:	B1582218	Get Quote

Status: Operational Ticket Focus: Peptide Oxidation & Handling Assigned Specialist: Senior Application Scientist

Executive Summary: The Chemistry of Vulnerability

You are likely here because you have observed a +16 Da mass shift in your mass spectrometry data or a retention time shift in your HPLC chromatograms.

Met-Enkephalin-Arg-Arg (MERR) (Sequence: Tyr-Gly-Gly-Phe-Met-Arg-Arg) presents a dual-stability challenge. While the C-terminal Arginine pair (Arg-Arg) imparts high water solubility and basicity, the internal Methionine (Met5) is highly susceptible to oxidation. This transformation converts the hydrophobic thioether side chain into a hydrophilic sulfoxide, altering the peptide's biological potency and receptor binding affinity.

This guide provides a self-validating system to Detect, Prevent, and (where possible) Reverse this oxidation.

Part 1: Diagnostic Hub (Troubleshooting)
Q1: My Mass Spec shows a dominant peak at [M+16]+. Is my peptide ruined?

A: The +16 Da shift indicates the formation of Methionine Sulfoxide (Met(O)).

Tech Support

- Diagnosis: The Methionine thioether (-S-) has reacted with reactive oxygen species (ROS) to form a sulfoxide (-S=O).

- Impact: Unlike some modifications, Met-oxidation is not silent.[1] It significantly increases polarity. In biological contexts, this often reduces affinity for opioid receptors (Delta/Mu) because the hydrophobic pocket of the receptor cannot accommodate the polar sulfoxide oxygen.

- Action: If the oxidized fraction exceeds 10-15%, the batch is likely unsuitable for K_d determination or potency assays.

Q2: I see a "pre-peak" eluting before my main peptide on RP-HPLC. What is it?

A: This is the classic signature of Met(O)-Enkephalin-Arg-Arg.

- Mechanism: The oxidation of Methionine adds a polar oxygen atom.[2] In Reversed-Phase HPLC (C18 columns), hydrophobicity drives retention. The more polar Met(O) species interacts less with the hydrophobic stationary phase, causing it to elute earlier than the native peptide.

- Verification: Check the UV spectra. While both species absorb at 214/220nm (peptide bond), the retention time shift combined with the +16 Da mass confirmation is definitive.

Q3: My peptide is degrading in cell lysates even with protease inhibitors. Why?

A: While this guide focuses on oxidation, MERR is uniquely vulnerable to Carboxypeptidase E.

- The Trap: The "Arg-Arg" C-terminus is a specific target for basic-residue-cleaving enzymes.

- Differentiation:

  - Oxidation:[3][4][5][6][7][8][9] Mass +16 Da.[3]

  - Proteolysis: Mass -156 Da (Loss of Arg) or -312 Da (Loss of Arg-Arg).

- Solution: Ensure your inhibitor cocktail includes specific inhibitors for carboxypeptidases, not just serine proteases.

Part 2: Prevention Protocols (Storage & Handling)

The following workflow is designed to minimize the formation of Reactive Oxygen Species (ROS).

Protocol A: The "Zero-Oxygen" Reconstitution

Standard water contains dissolved oxygen sufficient to oxidize nanomolar peptide solutions within hours.

- Degas Solvents: Sonicate your buffer/water under vacuum for 15 minutes OR sparge with Helium/Argon for 10 minutes before use.

- pH Control: Maintain pH < 7.0 during handling. Methionine oxidation is accelerated at higher pH where the sulfur atom is more nucleophilic. The Arg-Arg tail makes MERR basic; ensure your buffer has enough capacity to hold the pH near 6.0.

- Additives (Optional):

  - For Assays: Use Methionine (1-5 mM) in the buffer. This acts as a "scavenger," sacrificing itself to ROS to protect your peptide.

  - For Storage: Avoid DMSO if possible, as it can act as an oxidizing agent in certain conditions. Use degassed water or dilute acetic acid.

Protocol B: Storage Matrix

Condition	Stability Risk	Recommendation
Lyophilized Powder	Low	Store at -20°C or -80°C. Desiccate.
Solution (pH > 7)	Critical	DO NOT STORE. Use immediately.
Solution (pH < 6)	Moderate	Stable for days at 4°C if degassed.
Freeze-Thaw	High	Aliquot immediately. Single-use only.

Part 3: Visualization of the Oxidation Pathway

The following diagram illustrates the chemical pathway of failure and the theoretical rescue mechanism.
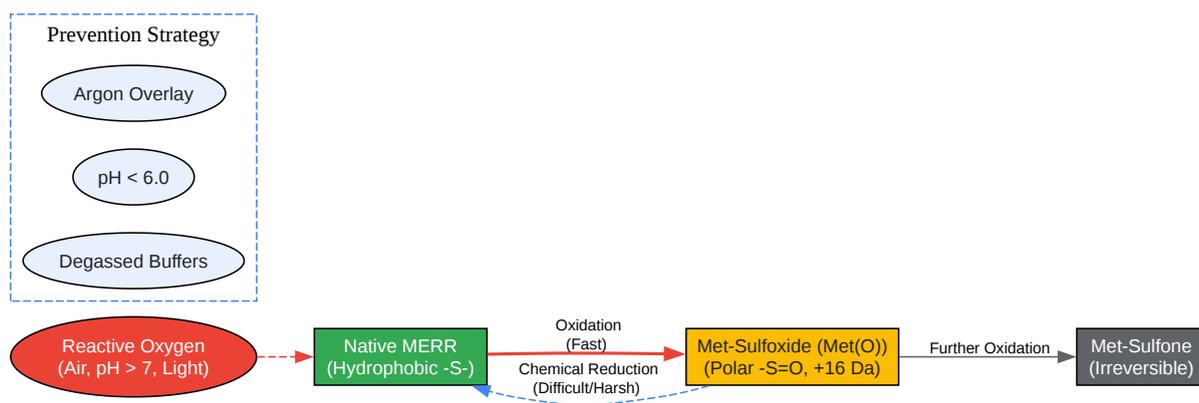
Figure 1: The Methionine Oxidation Pathway. Note that while oxidation to Sulfoxide (MetO) is common, further oxidation to Sulfone (MetO2) is irreversible. Reduction back to Native state is

chemically difficult in biological buffers.

Part 4: Rescue Protocols (Advanced)

Can you reverse the damage? Chemical reduction of Methionine Sulfoxide back to Methionine is difficult without harsh conditions that might damage the peptide backbone or other residues.

The "Nuclear" Option (Synthesis Grade Only): If you have a precious sample that must be recovered, and it is not in a biological lysate:

- Reagents: Ammonium Iodide (NH4I) + Dimethyl Sulfide (DMS) in Trifluoroacetic Acid (TFA).

- Warning: This is a harsh chemical reduction used during peptide cleavage. It is not compatible with folded proteins or biological assays.

- Biological Rescue: For assay conditions, the enzyme Methionine Sulfoxide Reductase (MsrA) can be added, but this introduces a new protein into your system which may interfere with binding assays.

The Verdict: Prevention is 95% of the cure. If oxidation >20%, re-synthesis or re-purchase is recommended over chemical rescue.

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